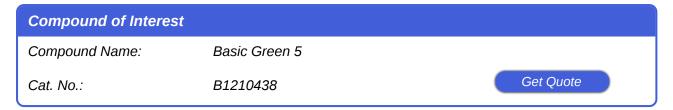


# Synthesis of Methylene Green (Basic Green 5): A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

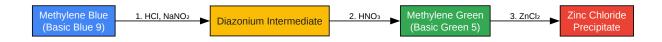
This technical guide provides a comprehensive overview of the synthesis pathway for Methylene Green (**Basic Green 5**), a cationic phenothiazine dye. Methylene Green is structurally a nitro derivative of Methylene Blue and is utilized in various biological staining procedures and as a photocatalyst in organic synthesis. This document outlines the core synthesis methodology, experimental protocols, and relevant quantitative data.

## **Synthesis Pathway**

The primary and established method for the synthesis of Methylene Green is through the nitration of Methylene Blue (also known as Basic Blue 9). The reaction introduces a nitro group (-NO<sub>2</sub>) onto the phenothiazine core of the Methylene Blue molecule.

The general manufacturing process involves a two-step diazotization and nitration reaction. Methylene Blue is first treated with hydrochloric acid and sodium nitrite. This is followed by treatment with nitric acid. The final product is then precipitated as a zinc chloride double salt.[1]

Logical Diagram of the Synthesis Pathway:



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Caption: Synthesis of Methylene Green from Methylene Blue.

### **Experimental Protocols**

While a precise, detailed, and publicly available experimental protocol with specific reagent quantities and reaction conditions is not extensively documented in readily accessible scientific literature, the established industrial synthesis method provides a foundational procedure. The following protocol is a generalized representation based on available information. Researchers should optimize these conditions for laboratory-scale synthesis.

#### Materials:

- Methylene Blue (C.I. 52015, Basic Blue 9)
- · Hydrochloric Acid (HCI), concentrated
- Sodium Nitrite (NaNO<sub>2</sub>)
- Nitric Acid (HNO₃), concentrated
- Zinc Chloride (ZnCl<sub>2</sub>)
- Water (deionized)
- Ethanol

#### Procedure:

- Dissolution of Methylene Blue: Dissolve a known quantity of Methylene Blue in dilute hydrochloric acid.
- Diazotization: Cool the solution in an ice bath. Slowly add a solution of sodium nitrite in water while maintaining a low temperature (typically 0-5 °C). Stir the mixture for a sufficient duration to ensure the formation of the diazonium intermediate.
- Nitration: Carefully add concentrated nitric acid to the reaction mixture. The temperature should be controlled, as nitration reactions are exothermic. The color of the solution will change, indicating the formation of Methylene Green.



- Precipitation: To the resulting solution, add a solution of zinc chloride. This will precipitate
   Methylene Green as a zinc chloride double salt.
- Isolation and Purification: The precipitate is collected by filtration, washed with a suitable solvent (such as ethanol) to remove unreacted starting materials and byproducts, and then dried. Further purification can be achieved by recrystallization.

## **Quantitative Data**

Quantitative data for the synthesis of Methylene Green is not widely published. The following tables summarize key properties of Methylene Green, which are essential for its characterization and quality control.

Table 1: Physicochemical Properties of Methylene Green (Basic Green 5)

Property	Value	Reference
CI Name	Basic Green 5	[1]
CI Number	52020	[1]
CAS Number	2679-01-8	[1]
Molecular Formula	C16H17CIN4O2S	[1]
Molecular Weight	364.85 g/mol	[1]
Appearance	Dark blue-light green solid	[1]

Table 2: Spectroscopic Properties of Methylene Green

Solvent	Absorption Maximum (λmax)	Reference
Water	633 nm	
Ethanol	Not specified	

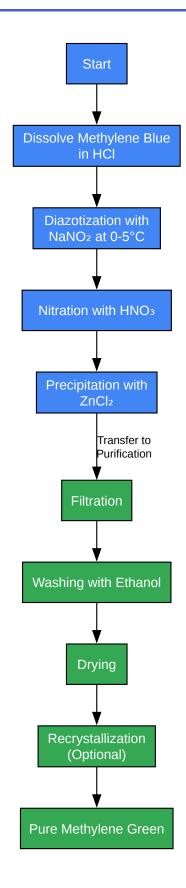


Note: The solubility of Methylene Green is described as soluble in water (giving a green-light blue solution) and slightly soluble in ethanol (yielding a green-light blue solution). In concentrated sulfuric acid, it appears dark, and upon dilution, it turns green-light blue. The addition of sodium hydroxide solution to an aqueous solution of Methylene Green results in a purple color with a violet-black precipitate.[1]

## **Experimental Workflow**

The following diagram illustrates the general workflow for the synthesis and purification of Methylene Green.





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Caption: General workflow for Methylene Green synthesis.



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#### References

- 1. researchgate.net [researchgate.net]
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